# Spectroscopic Blueprint of 2-Methylpyrimidine: An In-Depth Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Methylpyrimidine* |
| *CAS No.:* | *55133-63-6* |
| *Cat. No.:* | *B7884604* |

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## Introduction: Deciphering the Molecular Architecture of 2-Methylpyrimidine

In the landscape of heterocyclic chemistry, pyrimidine scaffolds are of paramount importance, forming the core of numerous biologically active molecules, including nucleic acids and various pharmaceuticals. **2-Methylpyrimidine** (CAS 5053-43-0), a simple substituted pyrimidine, serves as a fundamental building block in synthetic organic chemistry.[1] An unambiguous confirmation of its molecular structure is critical for its application in research and development. This guide provides a comprehensive analysis of the spectroscopic data of **2-Methylpyrimidine**, leveraging Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) to create a detailed molecular portrait. This document is intended for researchers, scientists, and professionals in drug development who require a deep, practical understanding of how to interpret and apply this essential analytical data.

The structural elucidation of a molecule like **2-Methylpyrimidine** is not merely an academic exercise; it is the foundation of its utility. Each spectroscopic technique offers a unique perspective on the molecule's framework. $^{1}H$ and $^{13}C$ NMR spectroscopy map the electronic

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environment of the hydrogen and carbon atoms, respectively, revealing the connectivity and symmetry of the molecule. IR spectroscopy identifies the functional groups and bond vibrations, providing a "vibrational fingerprint." Finally, Mass Spectrometry determines the molecular weight and offers insights into the molecule's stability and fragmentation pathways under energetic conditions. Together, these techniques provide a self-validating system for structural confirmation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Magnetic Landscape

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By probing the magnetic properties of atomic nuclei, we can deduce the chemical environment and connectivity of atoms.

## Experimental Protocol: Acquiring High-Resolution NMR Spectra

- Sample Preparation: A solution of **2-Methylpyrimidine** (typically 5-10 mg) is prepared in a deuterated solvent (e.g., acetone-$d_6$ or $CDCl_3$) in a standard 5 mm NMR tube. The choice of solvent is critical as its residual peak should not overlap with analyte signals.
- Instrument Setup: The NMR spectrometer (e.g., a 300 MHz or 500 MHz instrument) is tuned to the appropriate frequencies for $^{1}H$ and $^{13}C$ nuclei.
- $^{1}H$ NMR Acquisition: A standard one-pulse experiment is performed. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a relaxation delay of 1-5 seconds, and a spectral width that encompasses all expected proton signals.
- $^{13}C$ NMR Acquisition: A proton-decoupled $^{13}C$ NMR spectrum is acquired. This involves irradiating the sample with a broad range of proton frequencies to collapse C-H coupling, resulting in sharp singlet signals for each unique carbon atom. A larger number of scans is typically required due to the low natural abundance of the $^{13}C$ isotope.

## $^{1}H$ NMR Spectral Analysis

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The $^1$H NMR spectrum of **2-Methylpyrimidine** provides a clear picture of the proton arrangement on the heterocyclic ring and the methyl substituent.

Diagram: Molecular Structure and Proton Numbering of **2-Methylpyrimidine**

A diagram illustrating the atom numbering for $^1$H NMR assignments.

The spectrum, typically recorded in acetone-$d_6$, exhibits three distinct signals.[2]

- Aromatic Protons (H4, H6): The two equivalent protons at positions 4 and 6 of the pyrimidine ring appear as a doublet at approximately 8.68 ppm. Their downfield shift is attributed to the deshielding effect of the electronegative nitrogen atoms and the aromatic ring current. They appear as a doublet due to coupling with the H5 proton.
- Aromatic Proton (H5): The proton at position 5 is observed as a triplet (or more accurately, a doublet of doublets) around 7.23 ppm. This signal is upfield relative to H4 and H6 and its multiplicity arises from coupling to the two adjacent protons (H4 and H6).
- Methyl Protons (-$CH_3$): The three equivalent protons of the methyl group at position 2 give rise to a sharp singlet at approximately 2.62 ppm. The absence of splitting indicates no adjacent protons.

Table 1: $^1$H NMR Data for **2-Methylpyrimidine**

| Proton Assignment | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz) |
|---|---|---|---|
| H4, H6 | 8.68 | Doublet (d) | 4.90 |
| H5 | 7.23 | Triplet (t) | 4.90 |
| -$CH_3$ | 2.62 | Singlet (s) | N/A |

Data sourced from ChemicalBook, referencing Gronowitz, S. et al.[2]

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The coupling constant, J4,5 = J5,6 = 4.90 Hz, is characteristic of ortho-coupling in this type of heterocyclic system. The small couplings between the methyl group and the ring protons (J < 0.55 Hz) are often not resolved and result in a slightly broadened singlet for the methyl group. [2]

## $^{13}$C NMR Spectral Analysis

The proton-decoupled $^{13}$C NMR spectrum provides information on the carbon skeleton of the molecule. Due to the molecule's symmetry, four distinct carbon signals are expected.

Table 2: Predicted $^{13}$C NMR Data for **2-Methylpyrimidine**

| Carbon Assignment | Predicted Chemical Shift (δ, ppm) | Rationale |
|---|---|---|
| C2 | ~165-170 | Quaternary carbon attached to two nitrogen atoms, highly deshielded. |
| C4, C6 | ~155-160 | Aromatic CH carbons adjacent to a nitrogen atom, significantly deshielded. |
| C5 | ~118-122 | Aromatic CH carbon situated between two other carbons, least deshielded of the ring carbons. |
| -$CH_3$ | ~20-25 | Aliphatic carbon of the methyl group, appearing in the typical upfield region for $sp^3$ hybridized carbons. |
| Predicted values are based on typical chemical shifts for similar heterocyclic systems.[1] [3] | | |

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The expertise in interpreting these spectra lies in recognizing the significant deshielding effect of the two nitrogen atoms on the adjacent carbons (C2, C4, C6), pushing their signals significantly downfield compared to a benzene ring.

# Infrared (IR) Spectroscopy: Probing Molecular Vibrations

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the excitation of molecular vibrations (stretching and bending). It is an excellent technique for identifying the functional groups present.

## Experimental Protocol: Acquiring an FT-IR Spectrum

- Sample Preparation: For a liquid sample like **2-Methylpyrimidine**, the easiest method is to place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) to create a thin film.
- Background Scan: A background spectrum of the empty sample compartment is recorded to subtract the absorbance of atmospheric $CO_2$ and water vapor.
- Sample Scan: The prepared sample is placed in the spectrometer, and the spectrum is recorded, typically over a range of 4000 to 400 $cm^{-1}$.

## IR Spectrum Interpretation

The IR spectrum of **2-Methylpyrimidine** is characterized by several key absorption bands that confirm its structural features.

Table 3: Key IR Absorption Bands for **2-Methylpyrimidine**

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| Wavenumber ($cm^{-1}$) | Vibration Type | Functional Group | Intensity |
|---|---|---|---|
| ~3050-3000 | C-H Stretching | Aromatic (Pyrimidine ring) | Medium |
| ~2980-2850 | C-H Stretching | Aliphatic (-$CH_3$) | Medium |
| ~1580-1550 | C=N and C=C Stretching | Pyrimidine Ring | Strong |
| ~1470-1420 | C=C and C=N Stretching, $CH_3$ Bending | Pyrimidine Ring, Methyl | Strong |
| ~990 | Ring Breathing | Pyrimidine Ring | Medium |
| ~750 | C-H Out-of-plane Bending | Aromatic | Strong |
| Frequencies are typical for substituted pyrimidines and methyl-substituted aromatic compounds. [4][5] | | | |

The region above 3000 $cm^{-1}$ is indicative of C-H bonds on $sp^2$ hybridized (aromatic) carbons, while the bands just below 3000 $cm^{-1}$ are characteristic of C-H bonds on $sp^3$ hybridized (aliphatic) carbons. The strong absorptions in the 1600-1400 $cm^{-1}$ region are highly characteristic of the pyrimidine ring, arising from coupled C=N and C=C stretching vibrations. The fingerprint region (below 1500 $cm^{-1}$) contains a complex pattern of bands, including ring deformations and C-H bending vibrations, which are unique to the overall molecular structure.

## Mass Spectrometry (MS): Unveiling Molecular Mass and Fragmentation

Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the exact molecular weight and crucial information about

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the molecule's structure through the analysis of its fragmentation pattern.

## Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

- Sample Introduction: A small amount of **2-Methylpyrimidine** is introduced into the mass spectrometer, where it is vaporized in a high vacuum.
- Ionization: The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), which ejects an electron from the molecule to form a radical cation, known as the molecular ion ($M^{+}\bullet$).
- Fragmentation: The excess energy imparted during ionization causes the molecular ion to fragment into smaller, charged ions and neutral radicals.
- Analysis and Detection: The positively charged ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., a quadrupole). A detector then records the abundance of each ion.

## Mass Spectrum Interpretation

The mass spectrum of **2-Methylpyrimidine** is consistent with its molecular formula, $C_5H_6N_2$.[4]

- Molecular Ion ($M^{+}\bullet$): The spectrum shows a prominent molecular ion peak at m/z = 94, which corresponds to the molecular weight of **2-Methylpyrimidine** (94.11 g/mol ).[6] The presence of this peak confirms the elemental composition.
- Key Fragmentation Peaks: The fragmentation pattern provides evidence for the structure. The most significant fragments observed are:
  - m/z = 93: Loss of a hydrogen radical ($[M-H]^{+}$), a common fragmentation for aromatic compounds.
  - m/z = 67: This major fragment likely arises from the loss of hydrogen cyanide (HCN, 27 Da) from the molecular ion, a characteristic fragmentation pathway for pyrimidines and other nitrogen-containing heterocycles.

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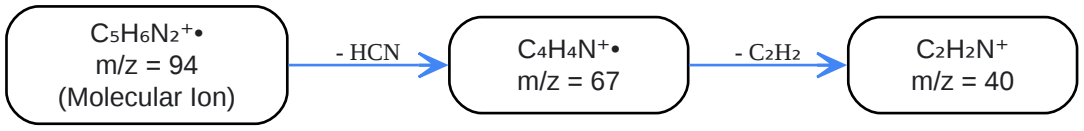
- m/z = 41: Subsequent loss of another molecule of HCN or acetylene ($C_2H_2$) from the m/z 67 fragment.
- m/z = 26: This small fragment is likely the cyanate radical (CN).

Diagram: Proposed Fragmentation Pathway of **2-Methylpyrimidine**

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A simplified diagram of the primary fragmentation pathway for **2-Methylpyrimidine** under EI-MS conditions.

Table 4: Significant Peaks in the Mass Spectrum of **2-Methylpyrimidine**

| m/z Value | Proposed Fragment | Identity |
|---|---|---|
| 94 | $[C_5H_6N_2]^+•$ | Molecular Ion ($M^+•$) |
| 67 | $[C_4H_4N]^+$ | Loss of HCN from $M^+•$ |
| 40 | $[C_2H_2N]^+$ | Loss of $C_2H_2$ from m/z 67 |
| 26 | $[CN]^+$ | Cyanide Cation |
| Data interpreted from PubChem CID 78748.[6] | | |

The logical and characteristic fragmentation pattern, particularly the loss of HCN, strongly supports the assigned pyrimidine ring structure.

## Conclusion: A Cohesive Spectroscopic Narrative

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The structural elucidation of **2-Methylpyrimidine** is a clear example of the synergistic power of modern spectroscopic techniques. $^{1}H$ and $^{13}C$ NMR spectroscopy precisely map the carbon-hydrogen framework, confirming the presence of a methyl-substituted pyrimidine ring with the expected symmetry and electronic environments. Infrared spectroscopy corroborates this by identifying the characteristic vibrational modes of the aromatic C-H, aliphatic C-H, and the C=N/C=C bonds of the heterocyclic system. Finally, mass spectrometry provides an exact molecular weight and a fragmentation pattern, highlighted by the characteristic loss of HCN, which is a hallmark of the pyrimidine core. Each piece of data validates the others, providing an unambiguous and robust confirmation of the molecule's identity and structure, thereby enabling its confident use in scientific research and development.

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